

YKL-5-124 Technical Support Center: Long-Term Storage and Handling

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Compound of Interest

Compound Name: YKL-5-124

Cat. No.: B8180869

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Welcome to the technical support guide for **YKL-5-124**, a potent and selective covalent inhibitor of CDK7.^{[1][2]} This resource is designed for researchers, scientists, and drug development professionals to ensure the long-term stability and efficacy of **YKL-5-124** in your experiments. As a Senior Application Scientist, I've structured this guide to address common questions and troubleshooting scenarios encountered in the lab, grounding our recommendations in established biochemical principles and supplier data.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized powder of **YKL-5-124** upon receipt?

For long-term storage of the solid form of **YKL-5-124**, it is recommended to store it at -20°C.^[3]^[4] Several suppliers suggest that the powder is stable for up to three years under these conditions.^[1] For short-term storage, such as a few days to weeks, 0-4°C is acceptable.^[3] It is also crucial to keep the compound in a dry and dark environment to prevent degradation.^[3] The product is typically shipped at ambient temperature and is stable for several weeks during transit.^[3]

Q2: What is the best solvent for reconstituting **YKL-5-124**, and are there any precautions?

The recommended solvent for **YKL-5-124** is Dimethyl Sulfoxide (DMSO).^{[3][5]} When preparing your stock solution, it is critical to use anhydrous or freshly opened DMSO.^[1] **YKL-5-124**'s solubility can be significantly impacted by moisture, so using DMSO that has been exposed to the atmosphere and absorbed water may lead to incomplete dissolution.^[1]

Q3: I've prepared a stock solution of **YKL-5-124** in DMSO. What are the optimal long-term storage conditions?

For long-term storage of **YKL-5-124** stock solutions, -80°C is the preferred temperature, which can preserve the solution's integrity for six months to a year.^{[1][5]} If a -80°C freezer is unavailable, storage at -20°C is a viable alternative for shorter periods, typically up to one month.^{[1][5]}

Q4: Why is it important to aliquot the stock solution?

Aliquotting the stock solution into smaller, single-use volumes is a critical step to prevent degradation.^[5] Repeated freeze-thaw cycles can compromise the stability of the compound in solution, leading to a decrease in its effective concentration and experimental variability.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Difficulty Dissolving YKL-5-124 Powder	1. Use of old or wet DMSO. 2. Incorrect solvent.	1. Use a fresh, unopened bottle of anhydrous DMSO.[1] 2. Ensure you are using DMSO as the solvent.[3][5] 3. Gentle warming and vortexing can aid dissolution.
Inconsistent Experimental Results	1. Degradation of YKL-5-124 due to improper storage. 2. Multiple freeze-thaw cycles of the stock solution.	1. Prepare a fresh stock solution from the lyophilized powder. 2. Always aliquot stock solutions to avoid repeated freezing and thawing. [5]
Precipitate Formation in Stock Solution After Thawing	1. The solution may have become supersaturated. 2. The compound is less soluble at lower temperatures.	1. Gently warm the solution to 37°C and vortex to redissolve the precipitate before use. 2. Ensure the stock concentration is not above the recommended solubility limit.

Summary of Storage Conditions

Form	Storage Temperature	Duration	Key Considerations
Solid (Lyophilized Powder)	-20°C	Up to 3 years[1]	Store in a dry, dark place.[3]
0-4°C	Days to weeks[3]	For short-term storage only.	
Stock Solution (in DMSO)	-80°C	6 months to 1 year[1][5]	Recommended for long-term storage.
-20°C	Up to 1 month[1][5]	Suitable for short-term storage.	

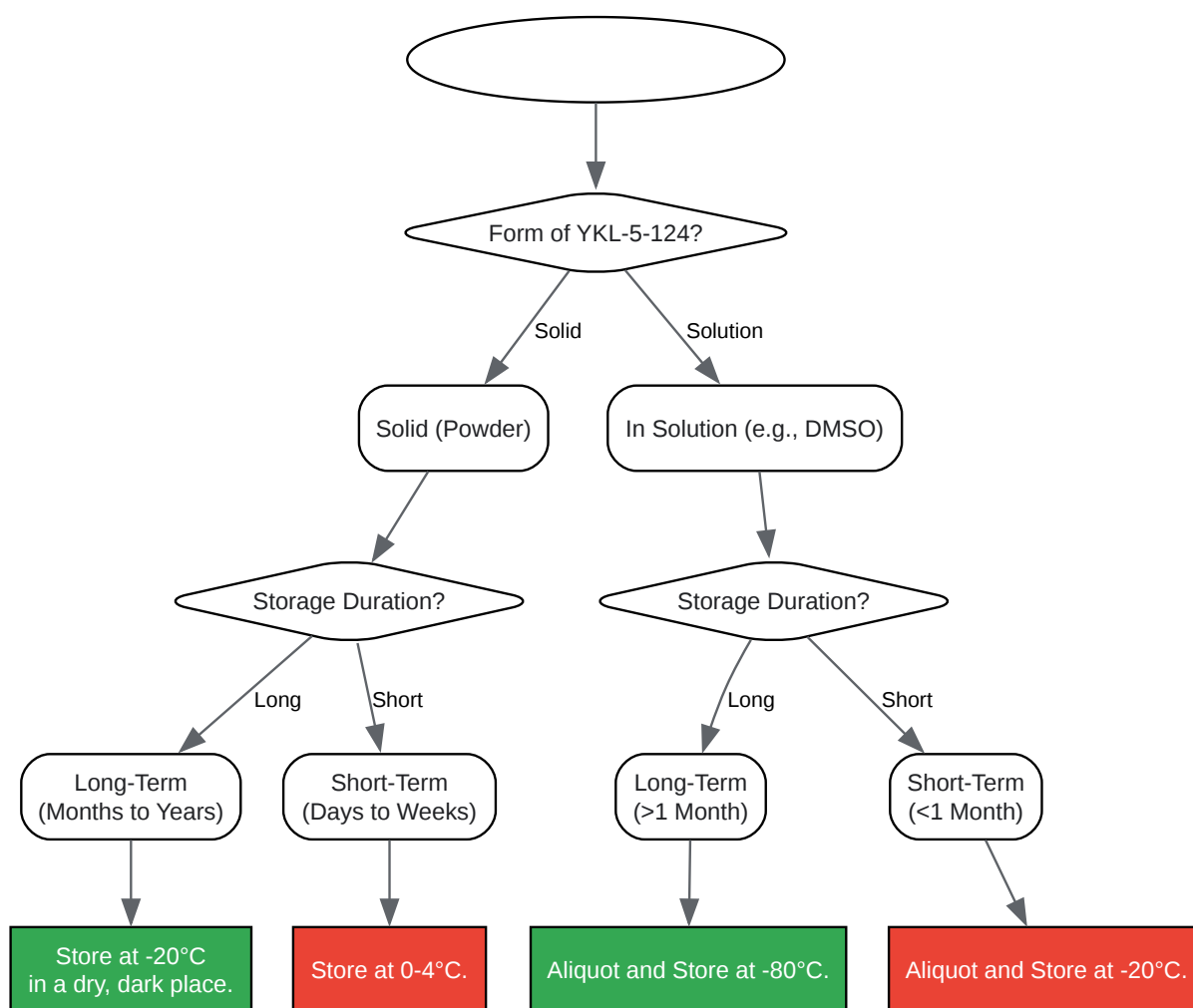
Experimental Protocols

Protocol for Reconstitution and Aliquotting of YKL-5-124

- **Preparation:** Before opening, allow the vial of lyophilized **YKL-5-124** to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming inside the vial.
- **Reconstitution:** Using a sterile syringe, add the required volume of anhydrous DMSO to the vial to achieve your desired stock concentration. For example, to prepare a 10 mM stock solution of **YKL-5-124** (Molecular Weight: 515.61 g/mol), you would add 193.94 μ L of DMSO to 1 mg of powder.
- **Dissolution:** Cap the vial tightly and vortex gently until the powder is completely dissolved. Gentle warming to 37°C for a few minutes can assist with dissolution if needed.
- **Aliquotting:** Dispense the stock solution into smaller, single-use polypropylene tubes. The volume of each aliquot should be appropriate for a single experiment to avoid partial use and re-freezing.
- **Storage:** Immediately place the aliquots in a -80°C freezer for long-term storage.^{[1][5]}

Visualizing Key Concepts

YKL-5-124 Storage Decision Workflow



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